

But-2-ynedinitrile: A Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: *B094463*

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Abstract

But-2-ynedinitrile, also known as dicyanoacetylene or carbon subnitride, is a highly reactive linear molecule with the formula C_4N_2 . Its unique electronic structure, characterized by a carbon-carbon triple bond flanked by two electron-withdrawing nitrile groups, makes it a potent reagent in organic synthesis and a subject of interest in astrochemistry and materials science. This document provides a comprehensive overview of the chemical and physical properties of **but-2-ynedinitrile**, detailed experimental protocols for its synthesis and purification, and an exploration of its reactivity. Due to its nature as a small, highly reactive organic molecule, there is no known direct interaction with biological signaling pathways, and as such, this guide will focus on its chemical applications.

Chemical and Physical Properties

But-2-ynedinitrile is a colorless, volatile, and explosive liquid at room temperature.^[1] Its high endothermic heat of formation indicates its instability and potential to decompose energetically.^[2] The key physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of But-2-ynedinitrile

Property	Value	Reference(s)
Appearance	Colorless volatile liquid	[2]
Odor	Strong	[2]
Molecular Formula	C ₄ N ₂	[2]
Molar Mass	76.06 g/mol	[2]
Density	0.907 g/cm ³	[2]
Melting Point	20.5 °C (293.6 K)	[2]
Boiling Point	76.5 °C (349.6 K)	[2]
Solubility	Soluble in organic solvents	[2]

Table 2: Chemical and Spectroscopic Identifiers

Identifier	Value	Reference(s)
IUPAC Name	But-2-ynedinitrile	[2]
Synonyms	Dicyanoacetylene, Carbon subnitride, Acetylenedicarbonitrile	[2]
CAS Number	1071-98-3	[2]
SMILES	<chem>N#CC#CC#N</chem>	[2]
InChI Key	ZEHZNAXXOOYTJM-UHFFFAOYSA-N	[2]

Table 3: Thermodynamic and Safety Data

Property	Value	Reference(s)
Std. Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+500.4 kJ/mol	[2]
Main Hazards	Very flammable, Explosive	[2]
Combustion Flame Temperature (in O ₂)	5,260 K (4,990 °C)	[2]

Table 4: Spectroscopic Data

Spectroscopy	Observation	Reference(s)
Infrared (IR)	Solid-phase has been detected in the atmosphere of Titan.[2] Features characteristic sharp absorptions for C≡N and C≡C bonds.[3]	[2][3]
¹³ C NMR	The spectrum is simple due to the molecule's high symmetry. [3]	[3]
Microwave	No rotational microwave spectrum due to its symmetry, making detection in the interstellar medium difficult.[2]	[2]
Mass Spectrometry	Data is available from the NIST Chemistry WebBook.	

Experimental Protocols

Synthesis of But-2-ynedinitrile via Dehydration of Acetylene Dicarboxamide

This protocol is adapted from a procedure described in the literature for the synthesis of dicyanoacetylene.[4]

Materials:

- Acetylene dicarboxamide
- Phosphorus pentoxide (P_2O_5)
- Anhydrous sulfolane
- Mortar and pestle
- Schlenk flask with a solids addition funnel
- Secondary (detachable) vacuum trap
- Heating mantle
- Stir plate and stir bar

Procedure:

- Add 125 mL of anhydrous sulfolane to a Schlenk flask equipped with a solids addition funnel, a stir bar, and attached to a secondary vacuum trap.
- In a mortar and pestle, thoroughly grind 1.960 g (17.49 mmol) of acetylene dicarboxamide with 15.456 g (54.06 mmol) of P_2O_5 until a homogeneous mixture is obtained.
- Transfer the solid mixture to the solids addition funnel.
- Evacuate the apparatus and cool the vacuum trap to $-196\text{ }^{\circ}\text{C}$ using liquid nitrogen.
- Heat the sulfolane to $110\text{ }^{\circ}\text{C}$ with vigorous stirring.
- Slowly add the solid mixture from the addition funnel to the heated sulfolane. The reaction mixture will change color from colorless to yellow and then to red.
- The product, **but-2-ynedinitrile**, will be collected in the cold vacuum trap.

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- To cite this document: BenchChem. [But-2-ynedinitrile: A Technical Guide to its Chemical and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094463#but-2-ynedinitrile-chemical-and-physical-properties>]

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